Application Notes and Protocols for Assessing Snow and Ice Cover Using Albedo

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Introduction

Albedo, the measure of the diffuse reflection of solar radiation out of the total solar radiation received by a surface, is a critical parameter in environmental and climate studies. For cryospheric research, albedo serves as a key indicator of the physical properties of snow and ice, including grain size, melt presence, and impurity content. Changes in snow and ice albedo have significant feedback effects on the Earth's energy balance.[1][2][3] Fresh snow exhibits a very high albedo, reflecting up to 90% of incoming solar radiation, while melting or contaminated snow and bare ice have considerably lower albedos.[4][5] This document provides detailed application notes and protocols for assessing snow and ice cover through both in-situ and remote sensing albedo measurements.

Data Presentation
Table 1: Typical Albedo Values for Various Snow and Ice Surfaces

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Table 2: Comparison of Albedo Measurement Techniques

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Experimental Protocols

Protocol 1: In-Situ Albedo Measurement Using a Pyranometer/Albedometer

This protocol outlines the field procedure for obtaining accurate ground-based measurements of snow and ice albedo.

1. Instrumentation:

- Albedometer: An instrument consisting of two pyranometers, one facing upward to measure incoming global solar radiation (downwelling) and one facing downward to measure reflected solar radiation (upwelling).[15]
- Spectroradiometer (Optional): For measuring spectral albedo across different wavelengths.
- Data Logger: To record measurements from the albedometer.
- Mounting Apparatus: A tripod or mast to hold the albedometer level and at a consistent height above the surface.
- GPS: To record the precise location of measurements.
- Leveling Device: To ensure the instrument is perfectly horizontal.

2. Site Selection and Setup:

- Choose a representative and homogenous area of snow or ice, away from shadows cast by mountains, trees, or the measurement setup itself.[16]
- The measurement site should be sufficiently large to minimize edge effects in the sensor's field of view.
- Mount the albedometer on the tripod or mast at a standard height above the surface (e.g., 1.5 to 2 meters) to ensure a representative footprint.[16] The instrument should be positioned to avoid casting a shadow on the measurement area.
- Use the leveling device to ensure the pyranometers are perfectly horizontal. For sloped surfaces, specialized correction algorithms may be necessary.[2]

3. Data Acquisition:

- Connect the albedometer to the data logger and configure the logging interval (e.g., every minute).
- Record the start and end times of the measurement period.
- Take note of sky conditions (clear, overcast, etc.) and any significant changes in the snow or ice surface during the measurement period.
- For manual measurements, ensure that readings of incoming and reflected radiation are taken in quick succession to minimize errors due to changing cloud cover.[17]

4. Data Processing and Albedo Calculation:

- Download the data from the data logger.
- Calculate albedo (α) as the ratio of the upwelling (reflected) radiation (R_up) to the downwelling (incoming) radiation (R_down): $\alpha = R\_up / R\_down$
- Apply any necessary corrections, such as for instrument tilt or cosine response.

- Average the albedo values over the desired time period.

Protocol 2: Remote Sensing Albedo Assessment Using Satellite Data (e.g., MODIS)

This protocol describes the general workflow for deriving snow and ice albedo from satellite imagery.

1. Data Source Selection:

- Select a suitable satellite sensor with appropriate spectral bands in the visible and near-infrared regions. The Moderate Resolution Imaging Spectroradiometer (MODIS) is a commonly used sensor for albedo products.[4][18] Other options include Landsat and Sentinel-2 for higher spatial resolution.[10][13]

2. Data Acquisition and Pre-processing:

- Download the required satellite data (e.g., MODIS surface reflectance products).
- Apply atmospheric correction to remove the effects of atmospheric scattering and absorption. [12][19] This is often a standard part of higher-level satellite data products.
- Perform cloud masking to exclude pixels contaminated by clouds, as they have a high albedo and would interfere with the surface albedo measurement.[14]

3. Albedo Retrieval Algorithm:

- Narrowband-to-Broadband Conversion: Satellite sensors measure radiance in discrete, narrow spectral bands. To obtain broadband albedo (total solar spectrum), a conversion algorithm is required. These algorithms typically use weighted averages of the narrowband reflectances.[18]
- Bidirectional Reflectance Distribution Function (BRDF) Correction: The reflectance of snow and ice varies with the viewing and illumination geometry. BRDF models are used to correct for these anisotropic scattering effects and normalize the reflectance to a standard geometry. [18]

4. Data Analysis and Interpretation:

- Generate albedo maps for the region of interest.

- Analyze the spatial and temporal variations in albedo. For instance, a decrease in albedo over a glacier during the melt season can indicate the transition from snow to bare ice or the presence of meltwater and impurities.
- Validate the satellite-derived albedo with in-situ measurements where available. Retrieved broadband albedo from satellites can be accurate to within 5% when compared with ground observations.[12][19]

Mandatory Visualizations

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Caption: Workflow for in-situ snow and ice albedo measurement.

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Caption: Workflow for remote sensing of snow and ice albedo.

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Caption: Factors influencing snow/ice albedo and its consequences.

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